

Application Notes: PYR Test for Presumptive Identification of *Streptococcus pyogenes*

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Compound of Interest

Compound Name: *L-Pyroglutamic Acid beta-Naphthylamide*

Cat. No.: B554696

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The Pyrrolidonyl Arylamidase (PYR) test is a rapid colorimetric biochemical assay used to detect the activity of the enzyme L-pyrrolidonyl arylamidase (also known as PYRase).[1][2] This test is a critical tool in clinical and research laboratories for the presumptive identification of *Streptococcus pyogenes* (Group A *Streptococcus*) and *Enterococcus* species.[2][3] The PYR test was first described in 1981 and has since become a reliable method for differentiating various bacterial species.[1][4] For *S. pyogenes*, the PYR test is considered more specific and sensitive than the traditional bacitracin sensitivity test.[1]

Biochemical Principle

The PYR test is based on the ability of certain bacteria to produce the enzyme L-pyrrolidonyl arylamidase.[2] This enzyme hydrolyzes the substrate L-pyrrolidonyl- β -naphthylamide (PYR), which is impregnated into a test disk or present in a broth medium.[3][4] The hydrolysis reaction releases free β -naphthylamide.[2][4] A chromogenic developing reagent, N,N-dimethylaminocinnamaldehyde, is then added.[4] This reagent reacts with the β -naphthylamide to form a bright pink or cherry-red Schiff base, indicating a positive result.[3][4][5]

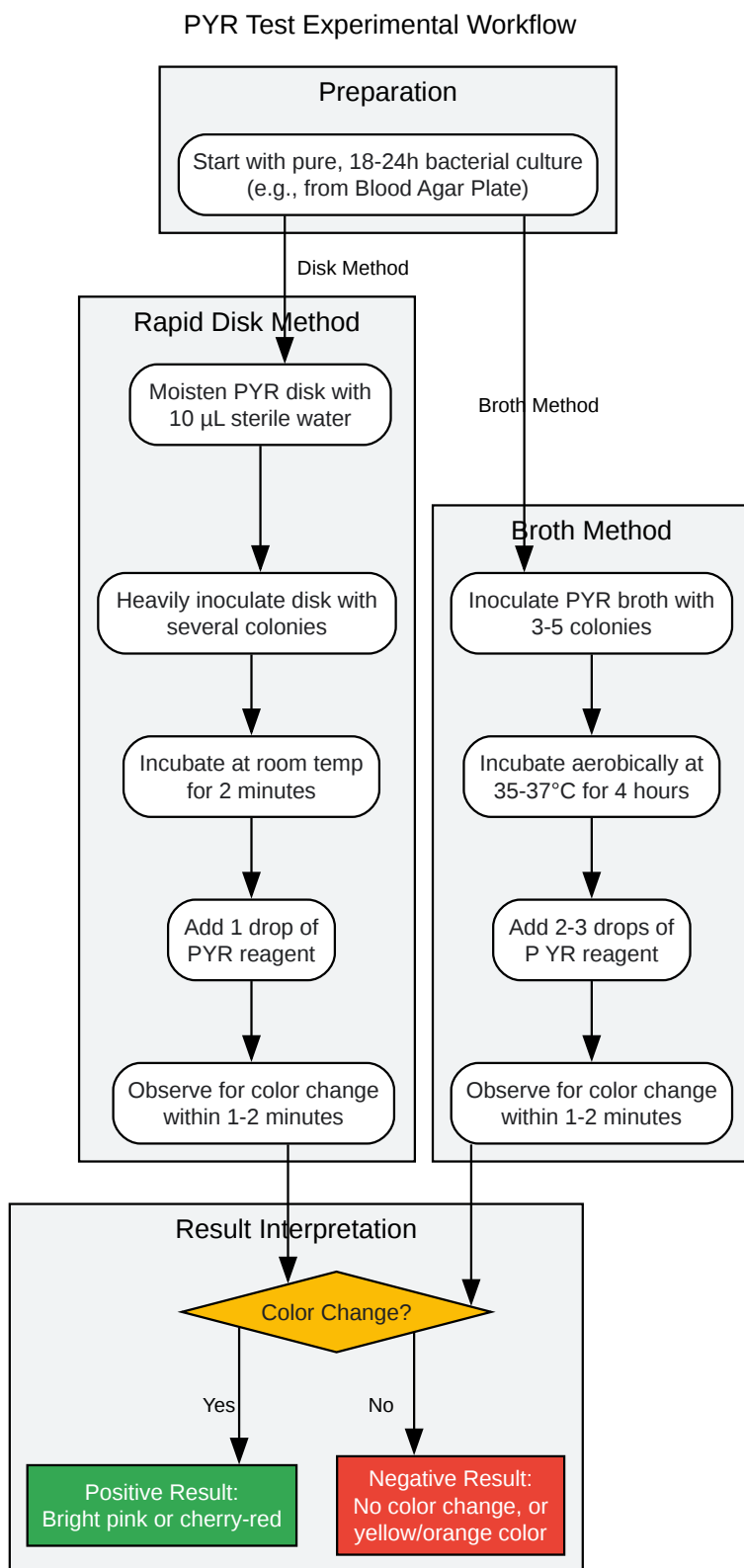
Performance Characteristics

The PYR test offers high sensitivity and specificity for the identification of *Streptococcus pyogenes*, often replacing older methods like the bacitracin and salt tolerance tests.[1][6] However, it is a presumptive test, and for complete identification, supplementary biochemical tests are recommended.[2][3]

Performance Metric	Value	Source
Sensitivity	95.42% - 99.08%	[7] [8] [9]
Specificity	77.41% - 99.82%	[7] [8] [9]
Positive Predictive Value (PPV)	95.97%	[7] [8]
Negative Predictive Value (NPV)	75%	[7] [8]

Experimental Workflow

The following diagram illustrates the general workflow for performing the PYR test using either the rapid disk method or the broth-based assay.



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Caption: Workflow for the PYR test via disk and broth methods.

Experimental Protocols

The following are detailed protocols for performing the PYR test. It is crucial to use a pure culture of the test organism grown on non-selective media like blood agar for 18-24 hours.[1][2]

Protocol 1: Rapid Disk/Card Method

This is the most common and rapid procedure.

A. Materials and Reagents

- PYR test disks or cards impregnated with L-pyrrolidonyl- β -naphthylamide.[3]
- PYR Reagent: N,N-dimethylaminocinnamaldehyde (typically 0.01-0.015%).[2][3]
- Sterile deionized or distilled water.[2]
- Sterile inoculating loops or wooden applicator sticks.[10]
- Petri dish or microscope slide.
- Test organism: 18-24 hour pure culture on a blood agar plate.[11]
- Quality Control Strains:
 - Positive Control: *Streptococcus pyogenes* ATCC 19615 or *Enterococcus faecalis* ATCC 29212.[2][4]
 - Negative Control: *Streptococcus agalactiae* ATCC 10386 or *Escherichia coli* ATCC 25922.[2][4]

B. Procedure

- Place a PYR disk on a clean, dry surface, such as the inside of a sterile petri dish.[10]
- Slightly moisten the disk with 10 μ L of sterile distilled or deionized water. It is critical not to oversaturate (flood) the disk, as this can lead to false-negative results.[2][10]
- Using a sterile loop or stick, pick up 5-10 well-isolated colonies of the test strain.[2]

- Smear the inoculum heavily onto the moistened area of the PYR disk. A visible, heavy inoculum is necessary to avoid false-negative results.[10]
- Incubate the disk at room temperature for 1-2 minutes.[2] For slow-growing organisms, this incubation may be extended up to 10 minutes.[12]
- After incubation, add one drop of the PYR reagent to the inoculated area of the disk.[2]
- Observe for a color change within 1 to 2 minutes of adding the reagent.[2][4]

C. Interpretation of Results

- Positive: Development of a bright pink or cherry-red color within 1-2 minutes signifies the presence of L-pyrrolidonyl arylamidase activity.[2][4] *Streptococcus pyogenes* is PYR positive.[1]
- Negative: No color change, or the development of a yellow, orange, or faint pink color, indicates a negative result.[4][12] A blue or blue-green color may be produced by indole-positive organisms but is considered a negative PYR test result.[2][12]

Protocol 2: Broth Method

This method requires a longer incubation period.

A. Materials and Reagents

- PYR Broth (e.g., Todd Hewitt Broth base with PYR substrate).[5][6]
- PYR Reagent: N,N-dimethylaminocinnamaldehyde.[2]
- Sterile inoculating loops.
- Test organism: 18-24 hour pure culture.[2]
- Quality Control Strains (as listed in Protocol 1).

B. Procedure

- Inoculate the PYR broth with 3-5 colonies from a pure 18-24 hour culture.[2][10]

- Incubate the tube aerobically at 35-37°C for 4 hours.[2][10]
- After incubation, add 2-3 drops of the PYR reagent to the broth.[2][10]
- Observe for the development of a red color within 1-2 minutes.[2]

C. Interpretation of Results

- Positive: A bright pink or red color develops within 1-2 minutes.[4]
- Negative: The broth remains its original color or turns yellow/orange.[13]

Quality Control

It is imperative to perform quality control for each new lot of PYR disks/broth and reagent.[10]

- Positive Control: *Streptococcus pyogenes* (ATCC 19615) should yield a bright pink/red color. [4]
- Negative Control: *Escherichia coli* (ATCC 25922) should show no color change.[4]

Limitations of the PYR Test

- The PYR test is a presumptive test and is not sufficient for the complete identification of bacteria; other biochemical or serological tests are required for confirmation.[3][4]
- A false-negative result can occur if the inoculum is too light or taken from selective media.[2][4]
- Excess moisture on the test disk may lead to false-negative results.[2][4]
- Results should be read within the specified timeframe (1-2 minutes after adding reagent) to avoid misinterpretation.[4][12]
- While highly specific for differentiating *S. pyogenes* from other beta-hemolytic streptococci, some other species, such as *Enterococcus* spp., *Citrobacter*, *Klebsiella*, and *Yersinia*, are also PYR-positive.[1][2]

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